

A Comprehensive Technical Guide to (5R)-Dinoprost Tromethamine and its Scientific Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (5R)-Dinoprost tromethamine

Cat. No.: B137165

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a technical overview of **(5R)-Dinoprost tromethamine**, a widely utilized synthetic analog of the naturally occurring prostaglandin F2 α (PGF2 α). This document details its various synonyms used in scientific literature, its mechanism of action through specific signaling pathways, relevant experimental protocols, and key quantitative data.

Scientific Synonyms for (5R)-Dinoprost Tromethamine

(5R)-Dinoprost tromethamine is identified by a variety of names in scientific and commercial contexts. A comprehensive understanding of these synonyms is crucial for effective literature review and research. The compound is officially registered under the CAS Number 38562-01-5.

Synonym Category	Synonym
Chemical Names	(5Z,9α,11α,13E,15S)-9,11,15-Trihydroxyprosta-5,13-dien-1-oic acid – 2-amino-2-(hydroxymethyl)-1,3-propanediol (1:1)[1]
Dinoprost tromethamine[1][2][3][4][5][6][7][8]	
Dinoprost trometamol[1][4][6][8][9]	
Prostaglandin F2α tromethamine salt[2][9][10]	
PGF2α tromethamine[1][5]	
PGF2α-THAM[2]	
PGF2α tris salt[1][9]	
Commercial Names	Lutalyse®[1][2][5][9]
Prostin F2 Alpha®[2][5][6][8]	
Ensaprost®[2]	
Zinoprost®[6][8]	

Signaling Pathways

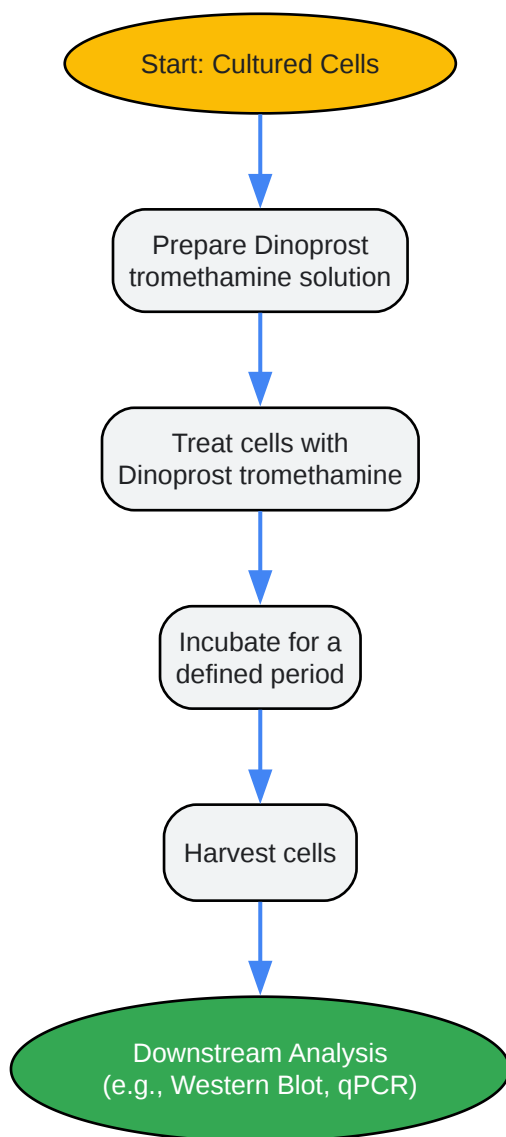
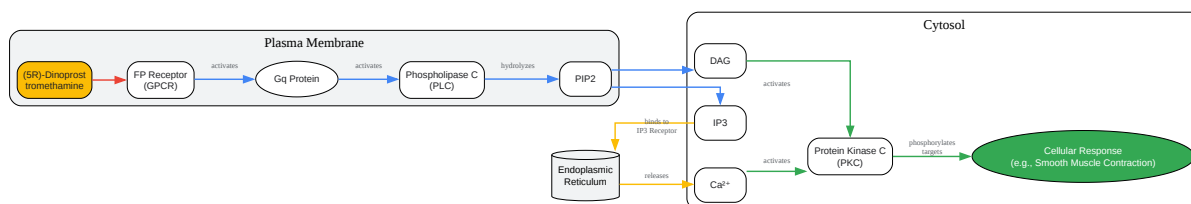
(5R)-Dinoprost tromethamine exerts its biological effects primarily by acting as a potent agonist for the Prostaglandin F2α receptor (FP receptor), a member of the G protein-coupled receptor (GPCR) superfamily.[2][9][11][12] The activation of the FP receptor initiates a cascade of intracellular signaling events.

Primary Gq-PLC Signaling Pathway

The canonical signaling pathway activated by the FP receptor involves its coupling to the Gq class of heterotrimeric G proteins.[13] This initiates a well-defined signaling cascade:

- Activation of Phospholipase C (PLC): The activated α-subunit of Gq stimulates the membrane-bound enzyme Phospholipase C.

- **Hydrolysis of PIP2:** PLC catalyzes the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2), a membrane phospholipid.
- **Generation of Second Messengers:** This hydrolysis yields two crucial second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).
- **Intracellular Calcium Mobilization:** IP3 diffuses into the cytoplasm and binds to IP3 receptors on the endoplasmic reticulum, triggering the release of stored calcium ions (Ca^{2+}) into the cytosol.
- **Activation of Protein Kinase C (PKC):** The increased intracellular Ca^{2+} and the presence of DAG synergistically activate Protein Kinase C, which then phosphorylates a variety of downstream target proteins, leading to cellular responses such as smooth muscle contraction.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Evaluation of a single Lutalyse injection protocol to reduce uterine infections and improve reproductive efficiency in postpartum dairy cows - OREGON STATE UNIVERSITY [portal.nifa.usda.gov]
- 2. drugs.com [drugs.com]
- 3. dev.channeledge.us [dev.channeledge.us]
- 4. Uses - Lutalyse 5 mg/ml Solution for Injection [noahcompendium.co.uk]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Prostaglandin F receptor - Wikipedia [en.wikipedia.org]
- 7. zoetisus.com [zoetisus.com]
- 8. selleckchem.com [selleckchem.com]
- 9. Expression, localization, and signaling of prostaglandin F2 alpha receptor in human endometrial adenocarcinoma: regulation of proliferation by activation of the epidermal growth factor receptor and mitogen-activated protein kinase signaling pathways - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Frontiers | PG F2 α Receptor: A Promising Therapeutic Target for Cardiovascular Disease [frontiersin.org]
- 11. Optimization of the prostaglandin F2 α receptor for structural biology - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Prostaglandin F2 alpha receptor is coupled to Gq in cDNA-transfected Chinese hamster ovary cells. | Semantic Scholar [semanticscholar.org]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to (5R)-Dinoprost Tromethamine and its Scientific Synonyms]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b137165#synonyms-for-5r-dinoprost-tromethamine-in-scientific-literature>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com